

Application Notes and Protocols: Preparation of KH-CB19 Stock Solution in DMSO

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For Researchers, Scientists, and Drug Development Professionals

Introduction

KH-CB19 is a potent and selective inhibitor of Cdc2-like kinases (CLKs), particularly CLK1 and CLK4.[1][2][3] It functions as an ATP-competitive inhibitor, binding to the ATP binding site of these kinases.[1][2] This inhibition leads to the suppression of phosphorylation of serine/arginine-rich (SR) proteins, which are crucial regulators of pre-mRNA alternative splicing.[2][4] Consequently, **KH-CB19** has been utilized as a chemical probe to investigate the roles of CLKs in various cellular processes, including the regulation of alternative splicing and its implications in diseases such as cancer and viral infections.[4][5][6]

These application notes provide a detailed protocol for the preparation of a stock solution of **KH-CB19** in dimethyl sulfoxide (DMSO), ensuring its stability and proper handling for reproducible experimental results.

Quantitative Data Summary

For accurate and reproducible experiments, it is crucial to start with a precisely prepared stock solution. The following table summarizes the key quantitative data for **KH-CB19**.



Property	Value	Reference
Molecular Weight	338.19 g/mol	[1][7]
Molecular Formula	C15H13Cl2N3O2	[1][7][8]
CAS Number	1354037-26-5	[1][7]
Appearance	White solid	[9]
Purity	≥95% by HPLC	[9]
Solubility in DMSO	≥ 50 mg/mL (~147.85 mM)	[5][7][10]
IC50 (CLK1)	19.7 nM - 20 nM	[1][3][5][7]
IC50 (CLK3)	530 nM	[5][7]
IC50 (DYRK1A)	55.2 nM	[2][7]

Experimental Protocols Materials and Equipment

- KH-CB19 powder
- Anhydrous Dimethyl Sulfoxide (DMSO), ≥99.9% purity
- Sterile, amber-colored microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Calibrated pipettes and sterile, low-retention tips
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Protocol for Preparing a 10 mM KH-CB19 Stock Solution

This protocol describes the preparation of 1 mL of a 10 mM stock solution of **KH-CB19** in DMSO.



- Pre-weigh Vial: Tare a sterile, amber-colored vial on a calibrated analytical balance.
- Weigh KH-CB19: Carefully weigh 3.38 mg of KH-CB19 powder into the tared vial.
 - Calculation:
 - Desired Concentration (M) = 0.010 mol/L
 - Volume (L) = 0.001 L
 - Molecular Weight (g/mol) = 338.19 g/mol
 - Mass (g) = Molarity x Volume x Molecular Weight = 0.010 mol/L x 0.001 L x 338.19
 g/mol = 0.0033819 g = 3.38 mg
- Add Solvent: Add 1 mL of anhydrous DMSO to the vial containing the KH-CB19 powder.
- Dissolve Compound: Tightly cap the vial and vortex for 1-2 minutes until the solid is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- Aliquot for Storage: To minimize freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10 μ L or 20 μ L) in sterile, amber microcentrifuge tubes.
- Storage: Store the aliquots at -20°C.[1][9] When stored properly, the DMSO stock solution is stable for up to 3 months.[9]

Protocol for Preparing Working Solutions

Working solutions should be prepared fresh for each experiment by diluting the highconcentration stock solution in the appropriate cell culture medium or experimental buffer.

Important Note: The final concentration of DMSO in the assay should be kept low (typically <0.1%) to avoid solvent-induced artifacts.

Example: Preparing a 10 μ M working solution in cell culture medium.

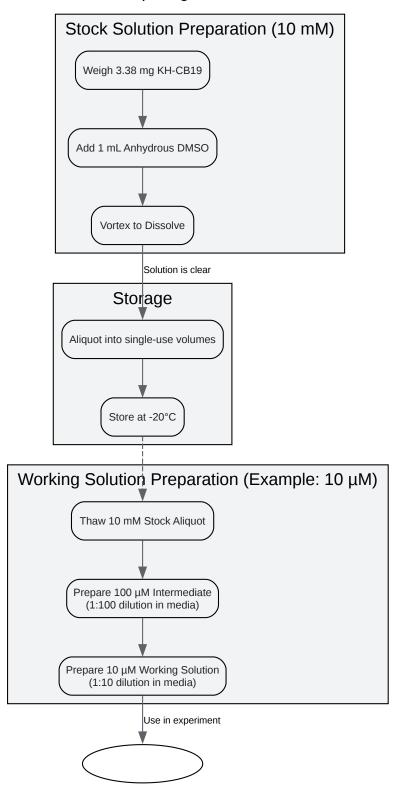


- Thaw Stock: Thaw one aliquot of the 10 mM KH-CB19 stock solution at room temperature.
- Perform Serial Dilution:
 - Intermediate Dilution: Dilute the 10 mM stock solution 1:100 by adding 2 μL of the stock to
 198 μL of cell culture medium. This results in a 100 μM intermediate solution.
 - \circ Final Dilution: Dilute the 100 μ M intermediate solution 1:10 by adding 100 μ L to 900 μ L of cell culture medium to achieve the final 10 μ M working concentration.
- Mix Thoroughly: Gently vortex or pipette up and down to ensure the working solution is homogeneous before adding it to your experimental system.

Visualizations KH-CB19 Stock Solution Preparation Workflow



Workflow for Preparing KH-CB19 Stock Solution



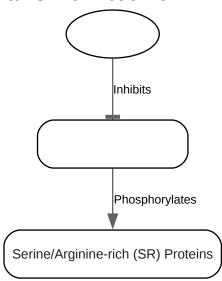
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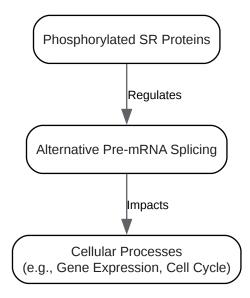
Caption: Workflow for preparing **KH-CB19** stock and working solutions.



Signaling Pathway of KH-CB19 Action

Mechanism of Action of KH-CB19





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Caption: **KH-CB19** inhibits CLK1/4, preventing SR protein phosphorylation.

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